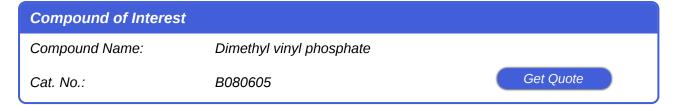


Application Notes and Protocols: Dimethyl Vinyl Phosphate in Polymerization

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **dimethyl vinyl phosphate** (DMVP) as a monomer in polymerization reactions. Detailed protocols for various polymerization techniques are outlined, along with a summary of the properties and applications of the resulting polymers.

Introduction

Dimethyl vinyl phosphate (DMVP) is an organophosphorus monomer that has garnered significant interest in polymer chemistry. Its utility lies in the dual reactivity of its vinyl group, which allows for polymerization, and the dimethyl phosphate group, which imparts unique properties to the resulting polymer.[1][2] Poly(dimethyl vinyl phosphate) (PDMVP) and its copolymers are explored for a range of applications, including flame retardants, biomaterials, and specialty chemicals.[3][4][5] The polymer can be synthesized through various methods, including free radical and anionic polymerization, which can influence the polymer's properties such as tacticity.[1][6] Furthermore, PDMVP can be hydrolyzed to poly(vinylphosphonic acid) (PVPA), a polymer with notable applications in biomedical fields and as a component in fuel cells.[1][6]



Applications of Poly(dimethyl vinyl phosphate) and its Copolymers

The incorporation of the phosphate moiety into a polymer backbone through the use of DMVP as a monomer leads to several desirable properties.

Flame Retardancy

Phosphorus-containing polymers are well-known for their flame-retardant properties.[7][8] DMVP can be copolymerized with other vinyl monomers, such as styrene, methyl methacrylate (MMA), acrylonitrile, and acrylamide, to enhance the flame retardancy of the resulting materials.[7] The phosphorus component can act in both the condensed and gas phase during combustion to suppress the fire. Specifically, it can promote the formation of a protective char layer and release radical scavengers.[7][9] The effectiveness of flame retardancy is often quantified by the Limiting Oxygen Index (LOI), which is the minimum concentration of oxygen in a nitrogen/oxygen mixture that will support flaming combustion.

Biomedical Applications

Polyvinylphosphonates, the class of polymers to which PDMVP belongs, are considered promising candidates for biomedical applications due to their high biocompatibility.[3][4][10] These polymers and their derivatives have been explored for use in:

- Drug Delivery: The polymer backbone can be functionalized to carry and release therapeutic agents.[3][4]
- Biomaterials: Composites of poly(vinylphosphonic acid) (derived from PDMVP) with hydroxyapatite have been investigated for bone tissue engineering applications.[11][12]
- Biocompatible Coatings: Their properties make them suitable for coating medical devices to improve biocompatibility.

Other Applications

 Adhesives and Coatings: DMVP can be used in the formulation of adhesives and coatings to improve their properties.[5]



 Ion Adsorption: PDMVP has been used to create nanopowders for the selective adsorption of metal ions from aqueous solutions.[13][14]

Polymerization of Dimethyl Vinyl Phosphate

DMVP can be polymerized using several techniques, each offering different levels of control over the final polymer structure and properties.

Free Radical Polymerization

This is a common method for polymerizing vinyl monomers. It is typically initiated by thermal or photochemical decomposition of an initiator to produce free radicals.

Anionic Polymerization

Anionic polymerization of DMVP can lead to the formation of isotactic-rich PDMVP, which can influence the polymer's physical properties.[1][6] This method offers good control over molecular weight and can produce polymers with a narrow molecular weight distribution.

Atom Transfer Radical Polymerization (ATRP)

ATRP is a type of controlled/"living" radical polymerization that allows for the synthesis of polymers with predetermined molecular weights and low polydispersity.[15][16][17] While detailed ATRP protocols for DMVP itself are not readily available, protocols for structurally similar monomers like dimethyl(1-ethoxycarbonyl)vinyl phosphate (DECVP) provide a strong starting point.[15][16]

Experimental Protocols

Protocol 1: Free Radical Polymerization of Dimethyl Vinyl Phosphate

Materials:

- **Dimethyl vinyl phosphate** (DMVP), inhibitor removed
- Azobisisobutyronitrile (AIBN) or Benzoyl Peroxide (BPO), recrystallized
- Anhydrous solvent (e.g., toluene, DMF)



- Methanol (for precipitation)
- Schlenk flask or similar reaction vessel
- Nitrogen or Argon source for inert atmosphere
- Magnetic stirrer and heating plate
- Vacuum line

Procedure:

- Monomer and Initiator Preparation: Remove the inhibitor from DMVP by passing it through a
 column of basic alumina. Recrystallize the initiator (AIBN or BPO) from a suitable solvent
 (e.g., methanol for AIBN).
- Reaction Setup: Assemble the Schlenk flask, equipped with a magnetic stir bar, and dry it thoroughly under vacuum or with a heat gun.
- Charging the Reactor: Under an inert atmosphere (N₂ or Ar), add the desired amount of DMVP and anhydrous solvent to the flask.
- Initiator Addition: Add the calculated amount of initiator to the reaction mixture. The monomer to initiator ratio will determine the target molecular weight.
- Degassing: Subject the reaction mixture to several freeze-pump-thaw cycles to remove dissolved oxygen, which can terminate the polymerization.
- Polymerization: Immerse the flask in a preheated oil bath at the appropriate temperature (e.g., 60-80 °C for AIBN). Let the reaction proceed for the desired time (e.g., 4-24 hours).
- Termination and Precipitation: Cool the reaction mixture to room temperature. Precipitate the
 polymer by slowly adding the solution to a large excess of a non-solvent, such as methanol,
 while stirring vigorously.
- Purification: Filter the precipitated polymer and wash it several times with the non-solvent to remove any unreacted monomer and initiator residues.



 Drying: Dry the purified polymer in a vacuum oven at a moderate temperature until a constant weight is achieved.

Protocol 2: Atom Transfer Radical Polymerization (ATRP) of a Vinyl Phosphate Monomer (Adapted from DECVP)

Materials:

- Dimethyl vinyl phosphate (DMVP), inhibitor removed
- Ethyl 2-bromoisobutyrate (EBiB) or similar initiator
- Copper(I) chloride (CuCl) or Copper(I) bromide (CuBr)
- 2,2'-bipyridine (bpy) or N,N,N',N",N"-pentamethyldiethylenetriamine (PMDETA) as a ligand
- Anhydrous solvent (e.g., anisole, 2-butanone)[15]
- Methanol (for precipitation)
- Schlenk flasks
- Inert atmosphere glovebox or Schlenk line
- · Magnetic stirrer and heating plate

Procedure:

- Monomer and Ligand Preparation: Purify the DMVP as described in Protocol 1. The ligand (bpy or PMDETA) should be used as received or purified as necessary.
- Catalyst and Initiator Handling: All manipulations of the copper catalyst and initiator should be performed in an inert atmosphere glovebox or using Schlenk techniques to prevent oxidation of the Cu(I) species.
- Reaction Setup: In a glovebox, add the CuCl (or CuBr) and the ligand to a dry Schlenk flask with a stir bar.



- Addition of Monomer and Solvent: Outside the glovebox, add the purified DMVP and anhydrous solvent to the Schlenk flask containing the catalyst/ligand mixture via a degassed syringe under a positive pressure of inert gas.
- Initiator Injection: Add the initiator (e.g., EBiB) to the reaction mixture via a degassed syringe.
- Degassing: Perform freeze-pump-thaw cycles to ensure the reaction mixture is free of oxygen.
- Polymerization: Place the sealed Schlenk flask in a thermostatically controlled oil bath at the
 desired temperature (e.g., 90 °C).[15] Monitor the reaction progress by taking samples
 periodically for analysis (e.g., NMR or GC to determine monomer conversion).
- Termination and Purification: After reaching the desired conversion, cool the reaction mixture
 and expose it to air to oxidize the copper catalyst, which terminates the polymerization.

 Dilute the mixture with a suitable solvent (e.g., THF) and pass it through a short column of
 neutral alumina to remove the copper complex.
- Precipitation and Drying: Precipitate the polymer in a non-solvent like methanol, filter, and dry under vacuum.

Quantitative Data

The following tables summarize key quantitative data related to the polymerization of vinyl phosphonates and the properties of the resulting copolymers.

Table 1: Flame Retardancy of Diethyl Vinyl Phosphonate (DEVP) Copolymers[7]



Copolymer with DEVP	DEVP Content (mol%)	Limiting Oxygen Index (LOI)
Polystyrene (PS)	0	21.5
PS-co-DEVP	50	28.0
Poly(methyl methacrylate) (PMMA)	0	17.1
PMMA-co-DEVP	50	23.7
Polyacrylonitrile (PAN)	0	18.2
PAN-co-DEVP	50	26.8
Polyacrylamide (PAM)	0	17.5
PAM-co-DEVP	50	45.5

Table 2: Molecular Weight and Polydispersity Data for Poly(dimethyl(1-ethoxycarbonyl)vinyl phosphate) (PDECVP) via ATRP[15][16]

Initiator System	Catalyst System	Molar Ratio [M]:[I]:[Cu]: [L]	Conversion (%)	Mn (g/mol)	PDI (Mw/Mn)
EBriBu	CuCl/bpy	100:1:1:2	85	18,200	1.15
EBriBu	CuCl/PMDET A	100:1:1:1	95	21,000	1.25
EBriBu	CuCl/HMTET A	100:1:1:1	98	22,000	1.30

M: Monomer (DECVP), I: Initiator (EBriBu), Cu: Copper(I) Chloride, L: Ligand (bpy, PMDETA, or HMTETA)

Visualizations Experimental Workflow Diagrams





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Caption: Workflow for Free Radical Polymerization of DMVP.



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Caption: Workflow for ATRP of a Vinyl Phosphate Monomer.



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